

# Application Notes and Protocols for Dissolving Chir 4531

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## Compound of Interest

Compound Name: Chir 4531

Cat. No.: B1668625

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These application notes provide detailed protocols for the dissolution of **Chir 4531** for use in various experimental settings. Adherence to these guidelines will help ensure the compound's stability, solubility, and optimal performance in your assays.

## Product Information

Identifier	Value
Product Name	Chir 4531
CAS Number	158198-48-2
Molecular Formula	C <sub>36</sub> H <sub>38</sub> N <sub>4</sub> O <sub>6</sub>
Molecular Weight	622.71 g/mol
Target	Mu (μ) Opioid Receptor[1]
Mechanism of Action	Chir 4531 is a trimer peptide that acts as an opiate ligand, binding to the mu-opiate receptor with a reported K <sub>i</sub> of 6 nM.[1]

## Solubility and Storage

A summary of the solubility and recommended storage conditions for **Chir 4531** is presented in the table below.

Solvent	Solubility	Storage of Solid	Storage of Stock Solution
DMSO	Soluble	Dry, dark at 0-4°C (short-term) or -20°C (long-term)[1]	-20°C or -80°C[1]
Water	Insoluble		

Note: It is recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles.

## Signaling Pathway

**Chir 4531** is an agonist for the mu-opioid receptor, which is a G-protein coupled receptor (GPCR). Upon binding, it initiates a signaling cascade that can lead to various cellular responses.

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## References

- 1. [file.medchemexpress.com](https://file.medchemexpress.com) [file.medchemexpress.com]
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